

An In-depth Technical Guide to the Physical and Chemical Properties of Benzaldoxime

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Compound of Interest

Compound Name: Benzaldoxime

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzaldoxime (C_7H_7NO), an aromatic oxime, is a versatile organic compound with significant applications in organic synthesis and as a precursor for various pharmaceuticals and agrochemicals. This technical guide provides a comprehensive overview of the physical and chemical properties of **benzaldoxime**, including its structural isomers, spectral characteristics, and key chemical reactions. Detailed experimental protocols for its synthesis and major transformations are provided, alongside a thorough compilation of its physicochemical data. This document aims to serve as a critical resource for researchers and professionals engaged in drug development and synthetic chemistry.

Physical Properties of Benzaldoxime

Benzaldoxime is a white solid at room temperature and can exist as two geometric isomers, the (E)- and (Z)-isomers. The (Z)-isomer is generally the more stable and predominantly formed product in typical syntheses.^{[1][2]} The physical properties of **benzaldoxime** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₇ NO	[2]
Molecular Weight	121.14 g/mol	[2]
Appearance	White solid	[2]
Melting Point	(Z)-isomer: 33 °C(E)-isomer: 133 °C	[2]
Boiling Point	123 °C at 14 mmHg~200-222 °C at atmospheric pressure	[3][4]
Solubility	Slightly soluble in water. Soluble in ethanol, ether, and DMSO.	[5]
pKa	~11.195	[6]
Density	1.11 g/cm ³	[7]
Refractive Index	1.591 (at 20 °C)	[4]
Flash Point	108 °C	[7]

Spectral Data

The structural elucidation of **benzaldoxime** is supported by various spectroscopic techniques.

¹H NMR Spectroscopy

The proton NMR spectrum of **benzaldoxime** shows characteristic signals for the aromatic protons, the oxime proton, and the aldehydic proton. The chemical shifts can vary slightly depending on the solvent and the isomer. For the (Z)-isomer in CDCl₃, the approximate chemical shifts are:

Proton	Chemical Shift (ppm)	Multiplicity	Reference(s)
Aromatic protons	7.24 - 7.56	Multiplet	[8]
CH=N	8.17	Singlet	[8]
N-OH	8.93	Singlet	[8]

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon framework of **benzaldoxime**. The approximate chemical shifts for the (Z)-isomer in CDCl₃ are:

Carbon	Chemical Shift (ppm)	Reference(s)
C=N	150.57	[8]
Aromatic C1	131.82	[8]
Aromatic C4	130.08	[8]
Aromatic C2, C6	128.75	[8]
Aromatic C3, C5	127.12	[8]

Infrared (IR) Spectroscopy

The IR spectrum of **benzaldoxime** exhibits characteristic absorption bands for the O-H, C=N, and aromatic C-H bonds.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Reference(s)
O-H stretch (associated)	~3250	Broad	[9]
Aromatic C-H stretch	3000 - 3100	Medium	[10]
C=N stretch	~1640	Medium	[9]
N-O stretch	~920	Medium	[9]

UV-Vis Spectroscopy

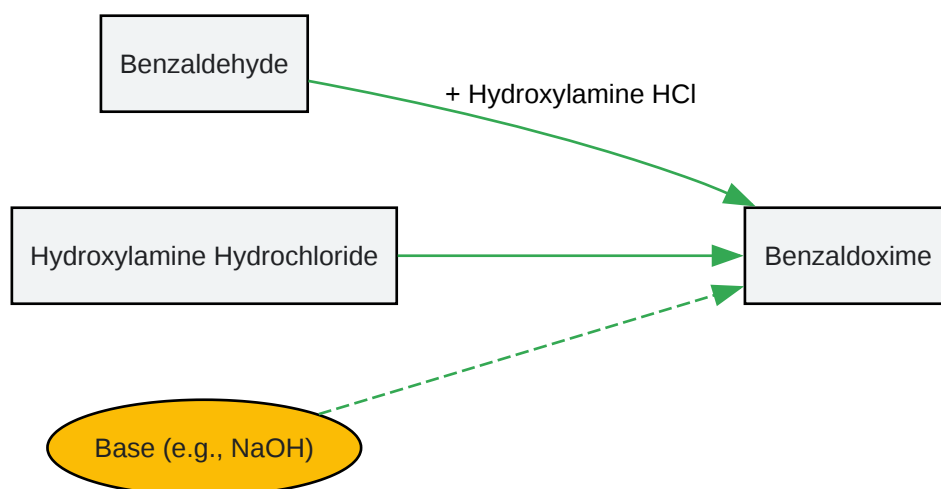
In ethanol, benzaldehyde, a related compound, shows a maximum absorption (λ_{max}) at approximately 248 nm, which is attributed to a $\pi \rightarrow \pi^*$ transition.[\[11\]](#) Benzaldehyde oxime is expected to have a similar UV-Vis profile due to the presence of the aromatic ring conjugated with the C=N double bond.

Chemical Properties and Reactions

Benzaldoxime undergoes several important chemical transformations, making it a valuable intermediate in organic synthesis.

Synthesis of Benzaldoxime

Benzaldoxime is typically synthesized by the condensation reaction of benzaldehyde with hydroxylamine hydrochloride in the presence of a base.[\[2\]](#)

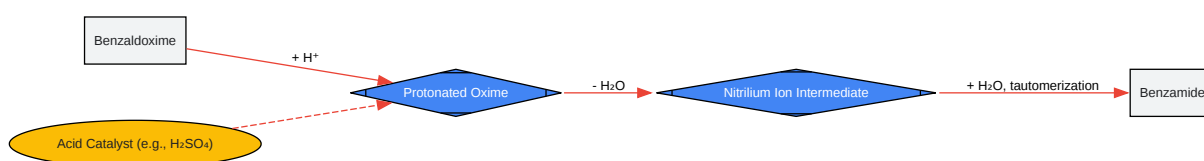


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Caption: Synthesis of **Benzaldoxime** from Benzaldehyde.

Beckmann Rearrangement

One of the most significant reactions of **benzaldoxime** is the Beckmann rearrangement, where the oxime is converted to benzamide in the presence of an acid catalyst.^{[2][12]}



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Caption: Beckmann Rearrangement of **Benzaldoxime**.

Dehydration to Benzonitrile

Benzaldoxime can be dehydrated to form benzonitrile using various dehydrating agents.^[2]

This reaction is a useful method for the synthesis of nitriles from aldehydes.

Hydrolysis to Benzaldehyde

The formation of **benzaldoxime** is a reversible reaction. Under acidic or basic conditions, it can be hydrolyzed back to benzaldehyde and hydroxylamine.^[2]

Reaction with N-Chlorosuccinimide (NCS)

Benzaldoxime reacts with N-chlorosuccinimide to form benzohydroximoyl chloride, a useful synthetic intermediate.^[2]

Experimental Protocols

Synthesis of Benzaldoxime

Materials:

- Benzaldehyde (21 g)
- Hydroxylamine hydrochloride (14 g)
- Sodium hydroxide (14 g)
- Water (40 mL)
- Diethyl ether
- Anhydrous sodium sulfate
- Carbon dioxide source

Procedure:

- Dissolve 14 g of sodium hydroxide in 40 mL of water in a flask.
- Add 21 g of benzaldehyde to the flask and mix.
- Add 14 g of hydroxylamine hydrochloride in small portions while continuously shaking the mixture. An exothermic reaction will occur, and the benzaldehyde will gradually dissolve.
- Cool the mixture, which will cause a crystalline mass to separate.

- Add sufficient water to redissolve the solid.
- Pass carbon dioxide through the solution until it is saturated. The **benzaldoxime** will precipitate.
- Extract the **benzaldoxime** with diethyl ether.
- Dry the ethereal solution over anhydrous sodium sulfate.
- Remove the ether by rotary evaporation.
- The crude product can be purified by distillation under reduced pressure (b.p. 123 °C/14 mm). The expected yield is approximately 50%.[\[3\]](#)

Beckmann Rearrangement of Benzaldoxime to Benzamide

Materials:

- **Benzaldoxime**
- A strong acid catalyst (e.g., concentrated sulfuric acid, polyphosphoric acid, or phosphorus pentachloride)
- Appropriate solvent (if necessary)

General Procedure (using a strong Brønsted acid):

- To a solution or suspension of **benzaldoxime** in a suitable solvent (or neat), cautiously add the strong acid catalyst while cooling the reaction mixture in an ice bath.
- Heat the reaction mixture to the required temperature (often >130 °C for forcing conditions) and monitor the reaction progress by a suitable technique (e.g., TLC, GC).[\[13\]](#)
- After the reaction is complete, carefully pour the reaction mixture onto crushed ice to precipitate the product.
- Collect the solid benzamide by filtration.

- Wash the product with cold water to remove any residual acid.
- The crude benzamide can be purified by recrystallization from a suitable solvent (e.g., water or ethanol).

Note: The reaction conditions, including the choice of acid and temperature, can significantly affect the yield and purity of the product. It is crucial that the migrating group is anti-periplanar to the leaving group on the nitrogen for a stereospecific rearrangement.^[12]

Dehydration of Benzaldoxime to Benzonitrile

Materials:

- **Benzaldoxime**
- Dehydrating agent (e.g., acetic anhydride, thionyl chloride, or a solid acid catalyst)
- Appropriate solvent

General Procedure (using acetic anhydride):

- Dissolve **benzaldoxime** in an excess of acetic anhydride.
- Heat the mixture under reflux for a specified period. The progress of the reaction can be monitored by TLC.
- After the reaction is complete, cool the mixture and pour it into cold water to hydrolyze the excess acetic anhydride.
- Extract the benzonitrile with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- Wash the organic layer with a saturated sodium bicarbonate solution to remove acetic acid, followed by brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Remove the solvent by rotary evaporation.

- The crude benzonitrile can be purified by distillation.

Applications

Benzaldoxime and its derivatives have a wide range of applications in various fields:

- **Organic Synthesis:** It serves as a key intermediate in the synthesis of various organic compounds, including amides (via Beckmann rearrangement) and nitriles.[2]
- **Pharmaceuticals and Agrochemicals:** The oxime functionality is present in several biologically active molecules. **Benzaldoxime** is a precursor for the synthesis of certain pharmaceuticals and pesticides.
- **Analytical Chemistry:** It can be used as a reagent for the detection and quantification of aldehydes.

Safety Information

Benzaldoxime is irritating to the eyes, respiratory system, and skin. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Conclusion

Benzaldoxime is a fundamentally important organic compound with well-defined physical and chemical properties. Its rich reactivity, particularly the Beckmann rearrangement, makes it an invaluable tool for synthetic chemists. This guide provides essential data and detailed protocols to facilitate its use in research and development, particularly within the pharmaceutical and chemical industries. A thorough understanding of its properties and reactions is crucial for its effective and safe application in the laboratory.

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